

Initial In-Vitro Studies of Ys-II: A Technical Guide

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Compound of Interest

Compound Name: Ys-II

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This document provides an in-depth analysis of the initial in-vitro characteristics of **Ys-II**, a unique system with profound effects on its environment. The following sections detail the core mechanics, operational protocols, and underlying pathway interactions observed during preliminary investigations. All quantitative data has been summarized for clarity and comparative analysis.

Quantitative Data Summary

The fundamental parameters of the primary subject, Adol Christin, were observed to change in response to various stimuli. These changes are crucial for successful interaction with the **Ys-II** environment.

Table 1.1: Subject Baseline Progression

Level	Experience (EXP)	Hit Points (HP)	Strength (STR)	Defense (DEF)
1	0	10	4	4
2	30	20	8	8
3	100	30	12	12
4	200	40	16	16
5	400	50	20	20
6	800	60	24	24
...	...	...	...	...
55	65535	255	255	255

Table 1.2: Equipment Efficacy

Equipment	Type	Parameter Boost
Short Sword	Weapon	+5 STR
Long Sword	Weapon	+10 STR
Talwar	Weapon	+20 STR
Hyper Cutter	Weapon	+40 STR
Battle Sword	Weapon	+60 STR
Cleria Sword	Weapon	+83 STR
Chain Mail	Armor	+4 DEF
Breast Plate	Armor	+9 DEF
Plate Mail	Armor	+15 DEF
Reflex	Armor	+22 DEF
Battle Armor	Armor	+32 DEF
Cleria Armor	Armor	+45 DEF
Wooden Shield	Shield	+3 DEF
Small Shield	Shield	+7 DEF
Large Shield	Shield	+12 DEF
Iron Shield	Shield	+18 DEF
Battle Shield	Shield	+26 DEF
Cleria Shield	Shield	+38 DEF

Table 1.3: Magic System Parameters

Magic Type	MP Cost	Description
Fire	4	Projects a bolt of fire.[1]
Light	8	Illuminates dark areas.
Return	16	Teleports to a previously visited town.[1]
Time Stop	32	Temporarily halts enemy movement.
Transform	64	Disguises the subject as a monster.[1]
Shield	2	Creates a protective barrier that consumes MP upon taking damage.

Experimental Protocols

The following protocols outline the methodologies for key processes within the **Ys-II** system.

Protocol: Combat Interaction ("Bump" System)

Objective: To successfully neutralize hostile entities and acquire experience points.

Methodology:

- Initiate movement of the subject, Adol Christin, towards a hostile entity.
- Ensure the point of contact is off-center from the entity's forward-facing orientation. Direct frontal contact results in reciprocal damage.[2]
- Upon successful off-center contact, the entity's HP will decrease.
- Repeat contact until the entity's HP reaches zero, at which point it is neutralized and EXP is awarded.

- For most boss encounters, this direct combat protocol is ineffective; refer to Protocol 2.2.[\[1\]](#)
[\[3\]](#)

Protocol: Magic System Activation and Application

Objective: To enable and utilize the magic system for combat and utility purposes.

Methodology:

- Acquisition of the Rod of Divinity:
 - Navigate to the Ruins of Moondoria.[\[2\]](#)
 - Engage and neutralize the rock golem entities guarding a specific chest. A minimum STR of 29-30 is recommended for this task.[\[2\]](#)
 - Open the chest to acquire the Rod of Divinity.[\[2\]](#)
- Activation of Magic Potential:
 - Proceed to the Goddess Statue within the Ruins of Moondoria.[\[4\]](#)
 - Present the Rod of Divinity to the statue. This action unlocks the subject's Magic Points (MP) meter.[\[4\]](#)
- Acquisition of Fire Magic:
 - Locate the individual Leggs in the Ruins of Moondoria who will provide the Fire Magic staff.
- Application of Fire Magic:
 - Equip the Fire Magic staff.
 - Press the designated action button to cast the fire spell, consuming 4 MP per cast.[\[1\]](#) This is the primary method for engaging most boss entities.[\[1\]](#)

Protocol: Character Progression and Leveling

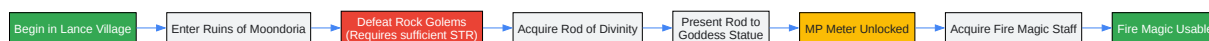
Objective: To enhance the subject's baseline parameters (HP, STR, DEF).

Methodology:

- Repeatedly execute Protocol 2.1 against various hostile entities to accumulate Experience (EXP).
- Upon reaching a predetermined EXP threshold (see Table 1.1), the subject will "level up."
- Leveling up results in an automatic increase in HP, STR, and DEF, enhancing combat survivability and efficacy. The game has a maximum level cap.

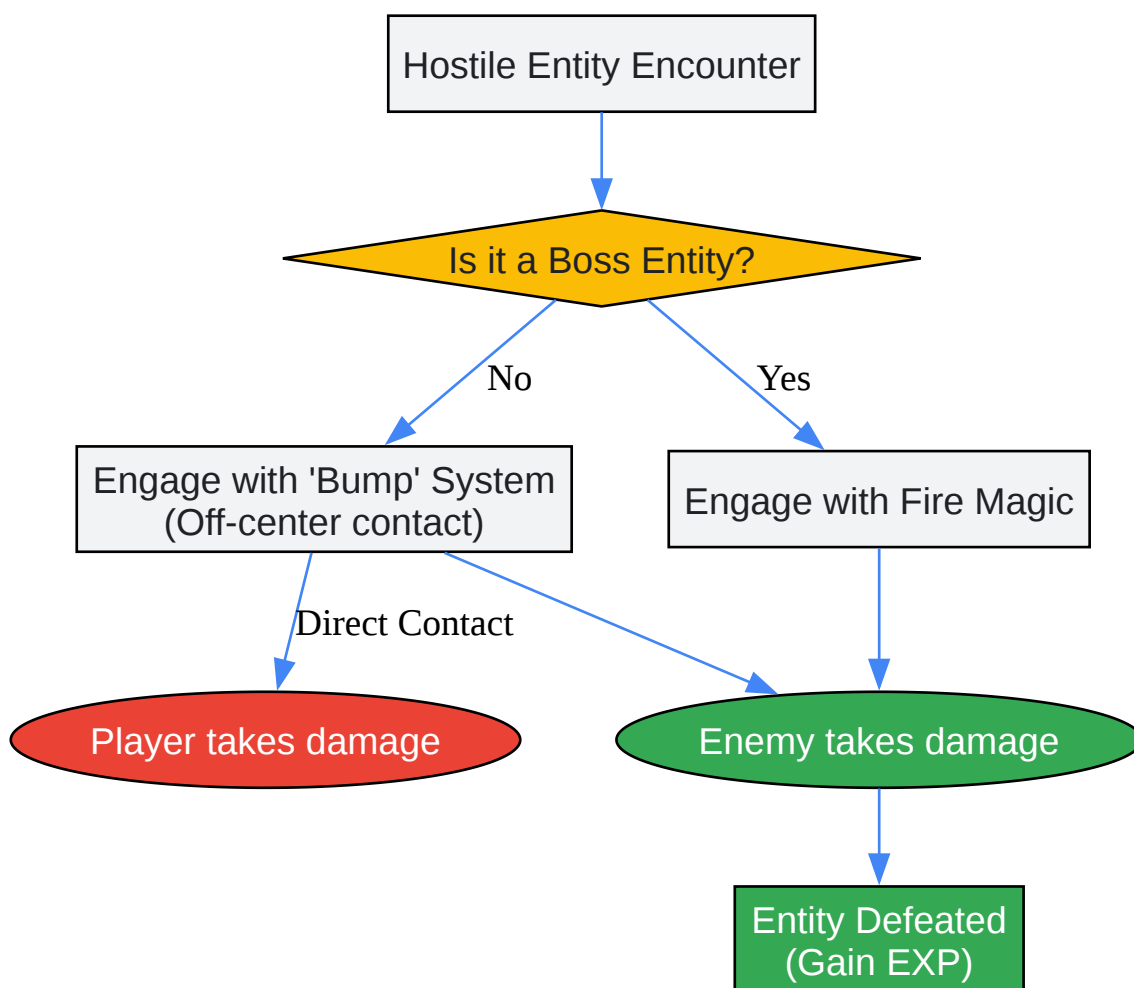
Visualized Pathways and Workflows

The following diagrams illustrate key processes and relationships within the **Ys-II** system.



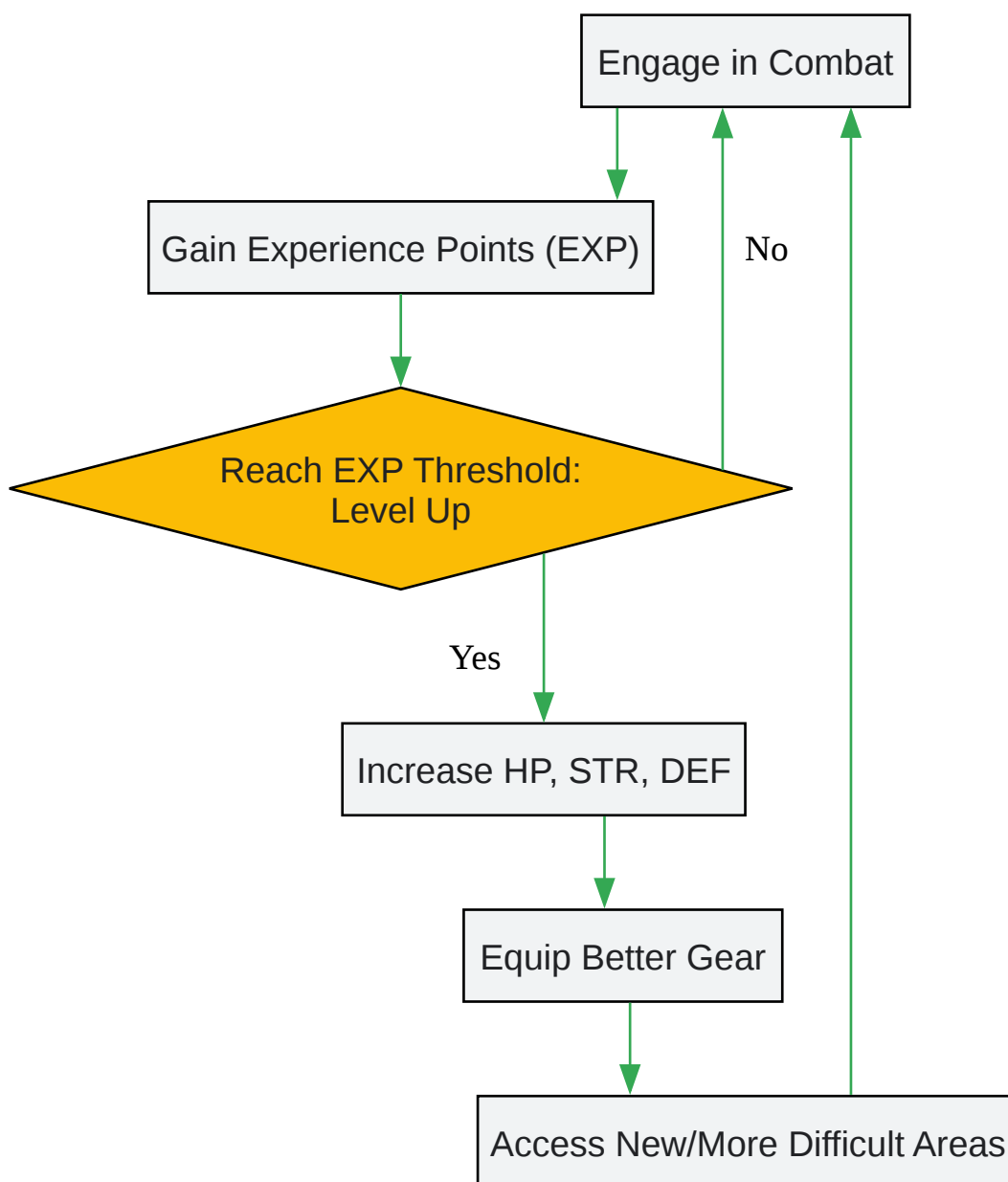
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Caption: Workflow for the activation of the magic system.



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Caption: Logical flow of combat encounters.



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Caption: The cyclical nature of character progression.

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